

# An In-depth Technical Guide to the Crystal Structure of 1,4-Dibromonaphthalene

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## Compound of Interest

Compound Name: 1,4-Dibromonaphthalene

Cat. No.: B041722

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This technical guide provides a comprehensive overview of the crystal structure of **1,4-dibromonaphthalene**, a key intermediate in organic synthesis. The information presented is primarily based on the foundational crystallographic study by J. Trotter, while also addressing the limitations of this early structural determination. This document is intended to serve as a valuable resource for researchers in crystallography, medicinal chemistry, and materials science.

## Crystallographic Data

The crystal structure of **1,4-dibromonaphthalene** was first determined by J. Trotter in 1961.[1] The compound crystallizes in the monoclinic system. A summary of the crystallographic data is presented in Table 1.

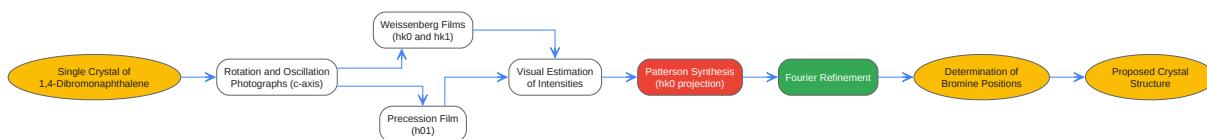
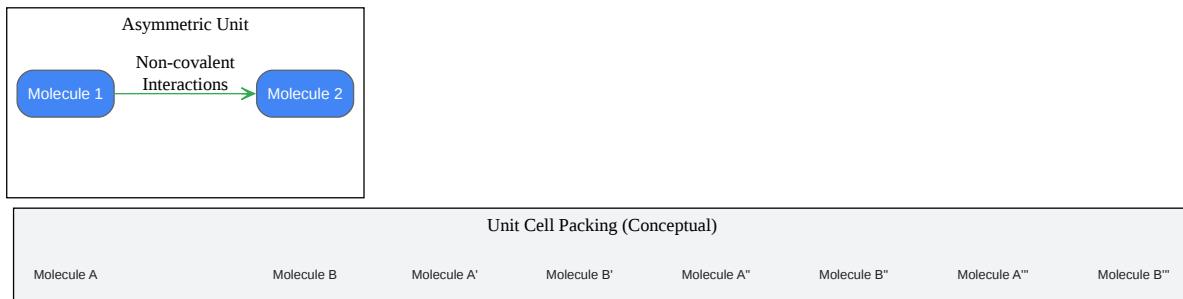
Table 1: Crystallographic Data for **1,4-Dibromonaphthalene**[1]

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 <sub>1</sub> /a
Unit Cell Dimensions	$a = 27.45 \text{ \AA}$
	$b = 16.62 \text{ \AA}$
	$c = 4.09 \text{ \AA}$
	$\beta = 91.9^\circ$
Volume of Unit Cell	1864.9 $\text{\AA}^3$
Molecules per Unit Cell (Z)	8
Calculated Density	2.037 g/cm <sup>3</sup>
Measured Density	~2.0 g/cm <sup>3</sup>

Note on Molecular Dimensions: The original study noted that the high proportion of bromine in the crystal structure limited the precision of carbon atom localization.<sup>[1]</sup> Consequently, highly accurate bond lengths and angles for the naphthalene core were not determined. The analysis was primarily based on a projection along the short c-axis.<sup>[1]</sup> Further refinement with modern techniques would be necessary to establish precise molecular geometry.

## Molecular and Crystal Structure

**1,4-Dibromonaphthalene** ( $C_{10}H_6Br_2$ ) consists of a naphthalene ring system where two hydrogen atoms at positions 1 and 4 are substituted by bromine atoms. The unit cell contains eight molecules, with two crystallographically independent molecules in the asymmetric unit.<sup>[1]</sup> The arrangement of these molecules in the crystal lattice is determined by intermolecular interactions.



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## References

- 1. cdnsciencepub.com [cdnsciencepub.com]
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